

In-Depth Technical Guide to the Spectroscopic Properties of Acid Green 28

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Compound of Interest				
Compound Name:	Acid Green 28			
Cat. No.:	B1175345	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Green 28, also known by its Colour Index name C.I. 625580, is a water-soluble anthraquinone dye. Its molecular structure, characterized by a central anthraquinone core with substituted amino groups and sulfonic acid moieties, is responsible for its vibrant green color. The sulfonation renders the dye soluble in aqueous media, making it suitable for various applications, including textile and leather dyeing. Understanding the spectroscopic properties of Acid Green 28 is crucial for its application in scientific research, particularly in the development of fluorescent probes and assays where its interaction with biological molecules can be monitored. This guide provides a comprehensive overview of the available spectroscopic data for Acid Green 28 and its related compound, Solvent Green 28, along with detailed experimental protocols for spectroscopic analysis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Acid Green 28** is presented in Table 1.



Property	Value	Reference
Chemical Name	Acid Green 28	
Colour Index Name	C.I. 625580	_
CAS Number	12217-29-7	[1]
Molecular Formula	C34H32N2Na2O10S2	[1]
Molecular Weight	738.74 g/mol	[1]
Appearance	Green Powder	
Solubility	Water Soluble	

Spectroscopic Properties Absorption Spectroscopy

The absorption of light by **Acid Green 28** is attributed to $\pi \to \pi^*$ electronic transitions within its conjugated aromatic system. While specific absorption data for **Acid Green 28** in various solvents is not readily available in the scientific literature, data for the closely related, non-sulfonated compound, Solvent Green 28 (CAS 71839-01-5), provides valuable insight. Solvent Green 28 exhibits strong absorption in the red region of the visible spectrum.

Table 2: Absorption Properties of Solvent Green 28

Solvent	Absorption Maximum (λmax)	Molar Absorptivity (ε)
Ethanol	630 - 710 nm (strong absorption range)[2]	Data not available

It is important to note that the sulfonation of the aromatic rings in **Acid Green 28** is expected to cause a shift in the absorption maximum (solvatochromic shift) compared to Solvent Green 28. The extent of this shift will depend on the solvent polarity.

Fluorescence Spectroscopy



Detailed fluorescence data, including the emission spectrum and quantum yield, for **Acid Green 28** are not extensively reported in peer-reviewed literature. Anthraquinone dyes, in general, can exhibit fluorescence, and the emission properties are highly dependent on the molecular structure and the solvent environment.

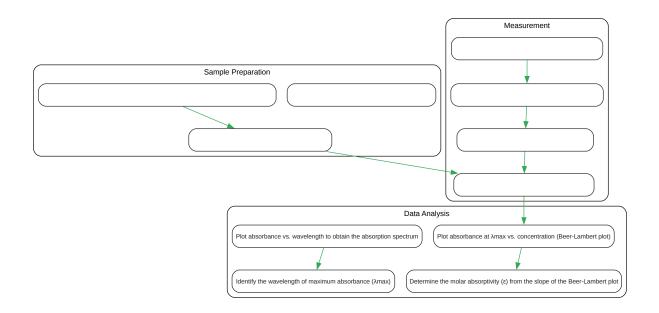
Table 3: Fluorescence Properties of **Acid Green 28** (Hypothetical Data for Illustrative Purposes)

Solvent	Excitation Maximum (λex)	Emission Maximum (λem)	Quantum Yield (Ф)
Water	Data not available	Data not available	Data not available
Ethanol	Data not available	Data not available	Data not available

Experimental Protocols UV-Vis Absorption Spectroscopy

The following is a general protocol for measuring the UV-Vis absorption spectrum of a dye like **Acid Green 28**.





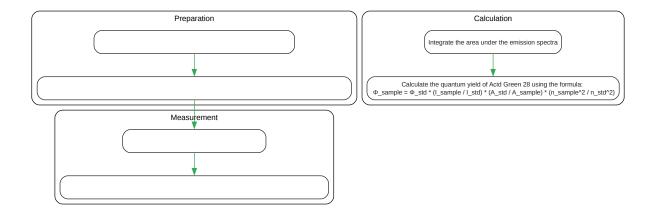
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Diagram 1: Workflow for UV-Vis Absorption Spectroscopy.

Fluorescence Quantum Yield Measurement (Relative Method)

The relative method for determining fluorescence quantum yield involves comparing the fluorescence of the sample to that of a standard with a known quantum yield.





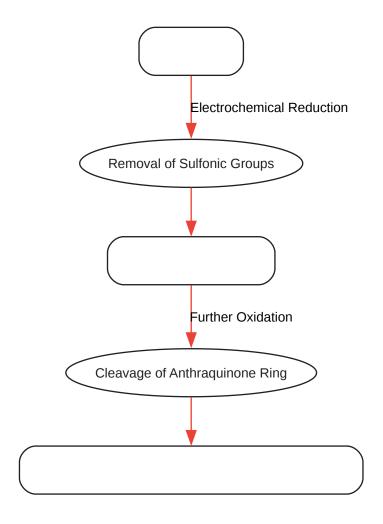
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Diagram 2: Workflow for Relative Fluorescence Quantum Yield Measurement.

Degradation Pathway

The electrochemical degradation of **Acid Green 28** has been studied, revealing a pathway that involves the initial removal of the sulfonic acid groups followed by the breakdown of the anthraquinone core.





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Diagram 3: Simplified Electrochemical Degradation Pathway of Acid Green 28.

Conclusion

While **Acid Green 28** is a commercially available dye, a comprehensive public database of its spectroscopic properties is lacking. The data for its non-sulfonated counterpart, Solvent Green 28, suggests strong absorption in the 630-710 nm range. Further research is required to fully characterize the absorption and emission properties of **Acid Green 28** in various solvents and to determine its fluorescence quantum yield. The provided experimental protocols offer a standardized approach for researchers to obtain this critical data, enabling the expanded use of **Acid Green 28** in various scientific and drug development applications. The degradation pathway outlined provides insight into its environmental fate and potential for remediation.



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References

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